

For Researchers and Data Scientists in Aviation

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Compound of Interest

Compound Name: NOTAM

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Abstract

Notice to Air Missions (**NOTAMs**) are critical time-sensitive aeronautical information essential for the safety of flight operations. The volume, velocity, and variety of **NOTAM** data present significant challenges for manual processing and analysis. This technical guide provides a comprehensive overview of the principles and methodologies for conducting Exploratory Data Analysis (EDA) on **NOTAM** archives. We detail data preprocessing techniques, quantitative analysis, and the application of Natural Language Processing (NLP) and machine learning for extracting actionable insights. This guide is intended for aviation researchers, data scientists, and professionals seeking to leverage data-driven approaches to enhance aviation safety and operational efficiency.

Introduction to NOTAMs and the Need for EDA

NOTAMs are notices distributed by telecommunication containing information concerning the establishment, condition, or change in any aeronautical facility, service, procedure, or hazard, the timely knowledge of which is essential to personnel concerned with flight operations.[1][2] The sheer volume of **NOTAMs**, with nearly two million issued annually, coupled with their often cryptic and abbreviated format, makes manual interpretation a significant challenge for pilots and dispatchers.[3] Exploratory Data Analysis (EDA) provides a framework for systematically analyzing **NOTAM** archives to uncover patterns, anomalies, and trends that can lead to improved information filtering, risk assessment, and operational planning.[4][5]

The primary objectives of conducting EDA on **NOTAM** archives include:

- Understanding the distribution and characteristics of **NOTAMs**.

- Identifying common topics and keywords.
- Analyzing temporal patterns of **NOTAM** issuance.
- Developing and evaluating automated methods for **NOTAM** classification and filtering.[4]

Data Acquisition and Preprocessing

A crucial first step in the EDA of **NOTAM** archives is the acquisition and preprocessing of the data.[4] Historical **NOTAM** data can be obtained from various sources, including aviation authorities and specialized data providers.[6][7]

Data Sources

- Federal Aviation Administration (FAA) **NOTAM** System: A primary source for **NOTAMs** in the United States.
- EUROCONTROL European AIS Database (EAD): A source for European aeronautical information.[8]
- Commercial Data Providers: Services like **Notamify** offer access to historical **NOTAM** archives with additional features like AI-powered interpretation.[6]

Preprocessing Pipeline

Raw **NOTAM** data is often semi-structured and contains a mix of standardized codes and free text, necessitating a robust preprocessing pipeline.[9]

Experimental Protocol: **NOTAM** Data Preprocessing

- Data Extraction: Parse the raw **NOTAM** text to extract key fields, including the **NOTAM** number, location identifier, effective start and end times, and the full **NOTAM** message.[10]
- Text Cleaning:
 - Convert all text to a consistent case (e.g., lowercase).
 - Remove special characters, punctuation, and extra whitespace.

- Expand common aviation-specific abbreviations and acronyms (e.g., "RWY" to "runway", "TWY" to "taxiway").^[4]
- Tokenization: Split the cleaned text into individual words or tokens.
- Stop Word Removal: Remove common English words that do not carry significant meaning in the context of analysis (e.g., "the," "is," "in").
- Lemmatization/Stemming: Reduce words to their root form to group together different inflections of the same word.



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Figure 1: NOTAM Data Preprocessing Workflow.

Quantitative Analysis

Following preprocessing, a quantitative analysis of the **NOTAM** archive can reveal high-level insights into the data. This involves summarizing the data using descriptive statistics.

NOTAM Volume and Distribution

Analyzing the volume of **NOTAMs** over time can help identify trends and seasonality.

Metric	Description	Example Value
Total NOTAMs	The total number of NOTAMs in the dataset.	3,730,000
Time Period	The start and end dates of the archived data.	Jan 2022 - Dec 2023
Average NOTAMs per Day	The average number of new NOTAMs issued each day.	5,110
Peak Issuance Month	The month with the highest number of new NOTAMs.	July
Percentage of International	The proportion of NOTAMs that have an international scope.	15%

NOTAM Categories and Keywords

Understanding the types of **NOTAMs** is crucial. **NOTAMs** can be broadly categorized based on their content.[\[2\]](#)[\[11\]](#)

NOTAM Category	Description	Frequency	Top Keywords
Aerodrome	Information related to airports, including runways, taxiways, and aprons.	45%	RWY, TWY, CLSD, CONST, WIP
Airspace	Information about airspace restrictions, military activities, and TFRs.	25%	AIRSPACE, RESTRICTED, TFR
Communications	Changes or outages of communication frequencies.	10%	FREQ, U/S, COM
Navigation Aids	Information regarding the status of navigational aids like VOR, ILS, and GPS.	15%	NAV, VOR, ILS, GPS, OUT OF SVC
Obstacles	Temporary or new obstacles, such as cranes or towers.	5%	OBST, CRANE, TOWER

Advanced Analysis using NLP and Machine Learning

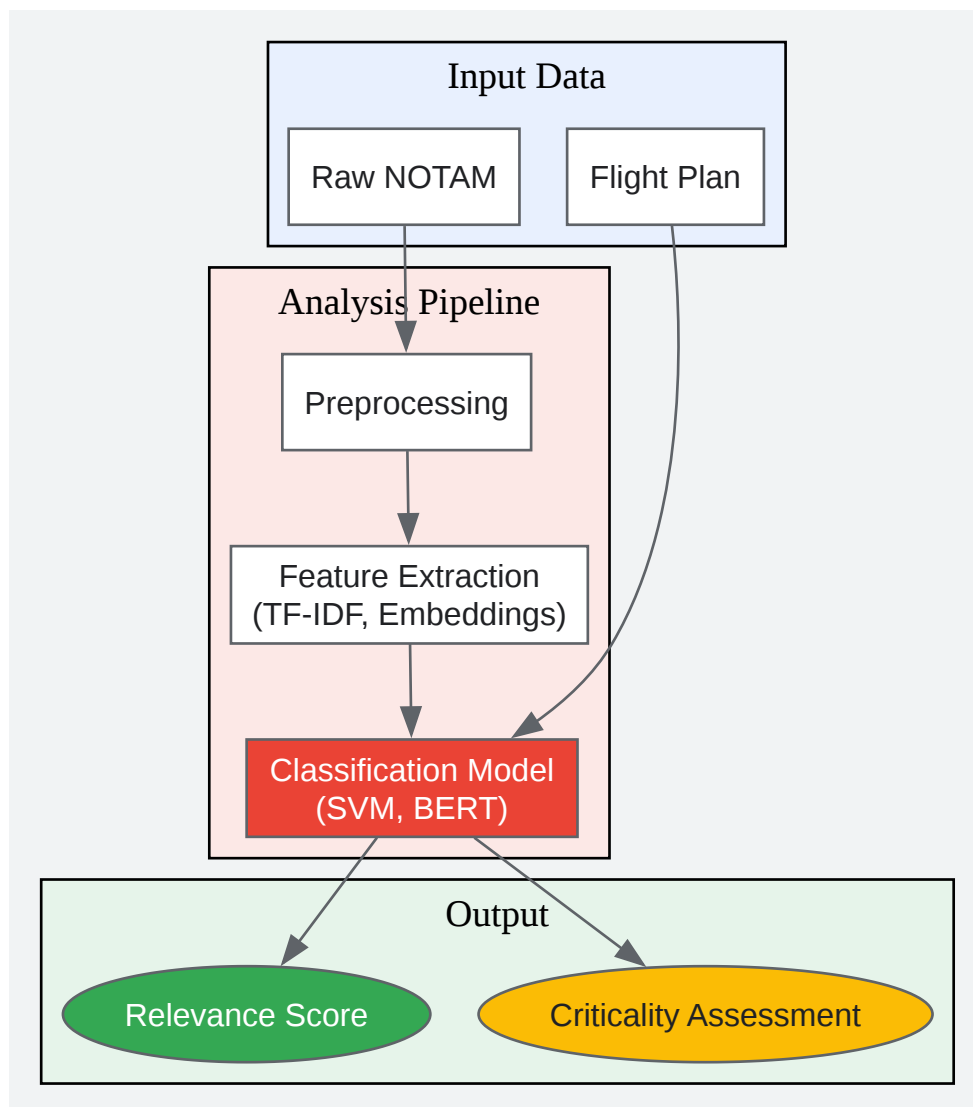
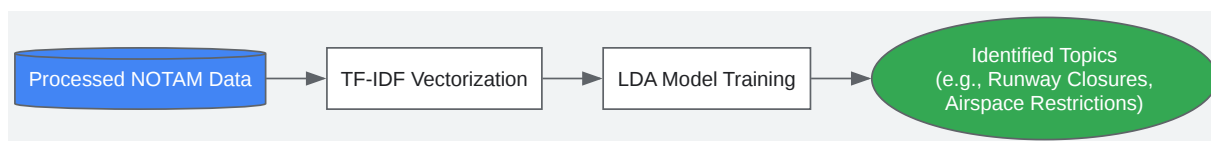
Advanced analytical techniques can provide deeper insights into the content and relevance of **NOTAMs**.

Topic Modeling

Topic modeling algorithms, such as Latent Dirichlet Allocation (LDA), can be used to automatically identify the main themes or topics within the **NOTAM** text.

Experimental Protocol: Topic Modeling with LDA

- Feature Extraction (TF-IDF): Convert the preprocessed text data into a numerical representation using Term Frequency-Inverse Document Frequency (TF-IDF). This technique weights words by their importance in a document relative to the entire corpus.^[4]
- Model Training: Train an LDA model on the TF-IDF matrix. The number of topics is a key hyperparameter that needs to be tuned.
- Topic Interpretation: Analyze the top words associated with each generated topic to assign a human-readable label.



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